

Personal protective equipment for handling D-Mannitol-2-13C

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Compound of Interest

Compound Name: D-Mannitol-2-13C

Cat. No.: B583880

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Essential Safety and Handling of D-Mannitol-2-13C

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety, handling, and disposal information for **D-Mannitol-2-13C**, a stable isotope-labeled compound. As a non-radioactive and non-hazardous substance, the safety protocols for **D-Mannitol-2-13C** are analogous to those for its unlabeled counterpart, D-Mannitol. The information herein is compiled to ensure safe laboratory practices and build confidence in chemical handling.

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **D-Mannitol-2-13C**.

Property	Value
Chemical Formula	C ₅ ¹³ CH ₁₄ O ₆
Molecular Weight	183.16 g/mol
Appearance	White crystalline powder or free-flowing granules[1]
Melting Point	167-170 °C
Odor	Odorless[1]
Isotopic Purity	99 atom % ¹³ C

Hazard Identification and Safety Precautions

D-Mannitol is not classified as a hazardous substance.[2] Consequently, **D-Mannitol-2-13C** is also considered non-hazardous under normal handling conditions. However, adherence to good laboratory practice is essential.

Hazard	Precautionary Measures
Inhalation	May cause respiratory tract irritation. Use in a well-ventilated area.[3][4]
Skin Contact	May cause mild skin irritation upon prolonged contact.
Eye Contact	May cause eye irritation.[5]
Ingestion	Large amounts may cause gastrointestinal irritation.[5]

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling **D-Mannitol-2-13C** to minimize exposure and ensure personal safety.

PPE Category	Specific Recommendations
Eye Protection	Safety glasses with side shields or goggles.[6]
Hand Protection	Disposable nitrile gloves are suitable for incidental contact.[6][7]
Respiratory Protection	For operations that may generate dust, a NIOSH-approved N95 respirator is recommended.
Body Protection	A standard laboratory coat should be worn.[7]

Handling and Storage Procedures

Proper handling and storage are crucial for maintaining the integrity of **D-Mannitol-2-13C** and ensuring a safe laboratory environment.

Handling:

- Avoid generating dust.[8]
- Use in a well-ventilated area or under a chemical fume hood.[3]
- Ground/bond container and receiving equipment when transferring large quantities to prevent static discharge.[4]

Storage:

- Store in a tightly closed container.
- Keep in a cool, dry place.[2]
- Incompatible with strong oxidizing agents.[8]

Spills and Disposal Plan

Spill Response:

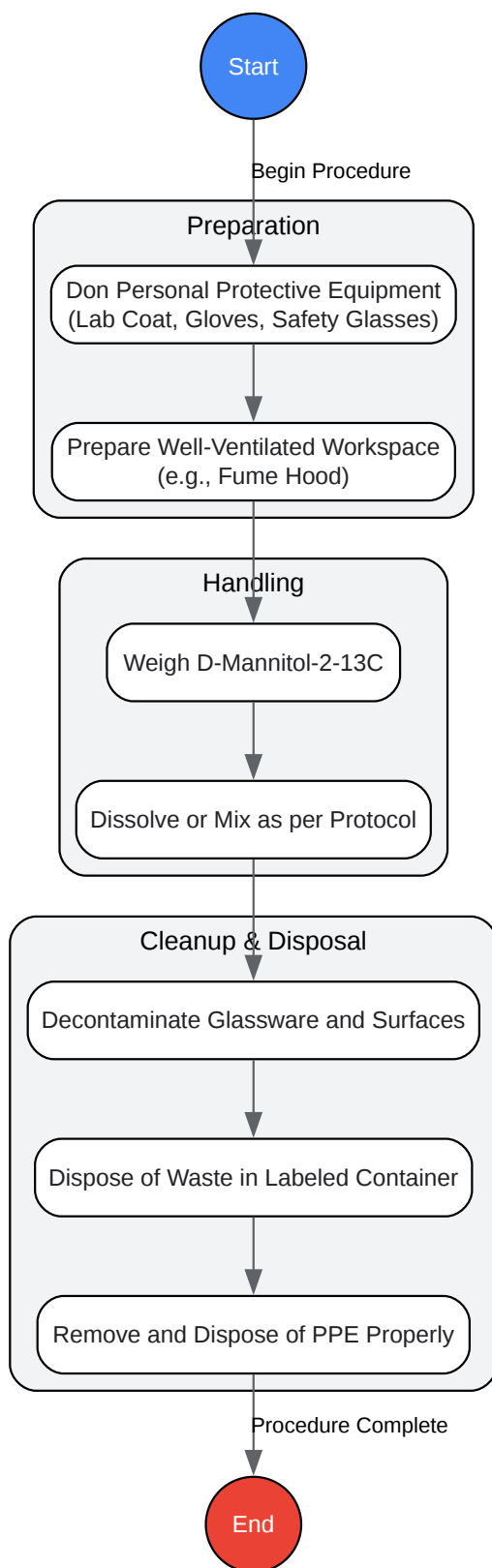
- Evacuate: If a large amount of dust is generated, evacuate the immediate area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Sweep up the spilled solid material, avoiding dust generation.[8]
- Collect: Place the swept-up material into a suitable, labeled container for disposal.
- Clean: Clean the spill area with a wet cloth or mop to remove any remaining dust.

Disposal:

- **D-Mannitol-2-13C** is not considered hazardous waste.
- Dispose of the chemical and its container in accordance with local, state, and federal regulations.[3] It is generally acceptable to dispose of it as regular chemical waste. Do not empty into drains.[2]

Experimental Workflow for Handling D-Mannitol-2-13C

The following diagram illustrates the standard workflow for safely handling **D-Mannitol-2-13C** in a laboratory setting.



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Caption: Workflow for Safe Handling of **D-Mannitol-2-13C**.

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